An In-depth Technical Guide to 4-Amino-2-chloronicotinamide

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Compound of Interest

Compound Name: *4-Amino-2-chloronicotinamide*

Cat. No.: *B8791491*

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CAS Number: 1216816-10-2

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Introduction: The Strategic Value of a Privileged Scaffold

In the landscape of modern drug discovery and medicinal chemistry, the strategic deployment of molecular scaffolds that are predisposed to interact with biological targets is of paramount importance. **4-Amino-2-chloronicotinamide**, a substituted pyridinamide, represents one such "privileged" scaffold. While specific biological data for this compound is not extensively documented in publicly accessible literature, its structural motifs are prevalent in a multitude of biologically active agents, particularly in the realm of protein kinase inhibition. This guide, therefore, serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing a deep dive into the chemical properties, plausible synthetic routes, analytical methodologies, and, most critically, the potential applications of **4-Amino-2-chloronicotinamide** as a versatile building block in the synthesis of novel therapeutics. The insights provided herein are synthesized from established chemical principles

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and data from structurally analogous compounds, offering a robust framework for its utilization in research and development.

Chemical and Physical Properties

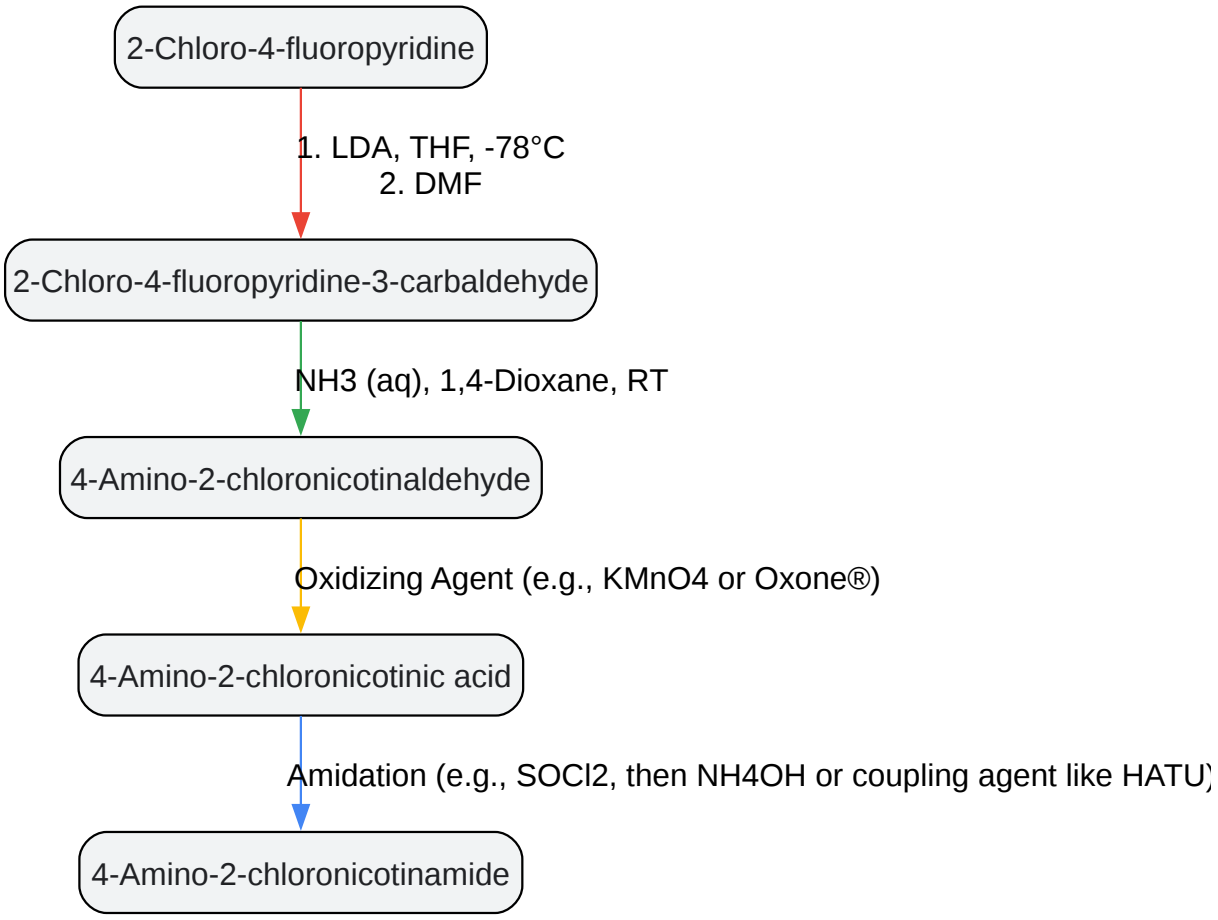
A thorough understanding of the physicochemical properties of **4-Amino-2-chloronicotinamide** is fundamental to its application in synthesis and biological screening.

Property	Value	Source
CAS Number	1216816-10-2	[1]
Molecular Formula	$C_6H_6ClN_3O$	[1]
Molecular Weight	171.58 g/mol	[1]
IUPAC Name	4-amino-2-chloropyridine-3-carboxamide	
Appearance	Expected to be a solid at room temperature	Analogy
Solubility	Predicted to be soluble in DMSO, DMF, and alcohols	Analogy
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C	[1]
SMILES	O=C(N)C1=C(Cl)N=CC=C1N	[1]

Synthesis of 4-Amino-2-chloronicotinamide: A Proposed Pathway

While a specific, peer-reviewed synthesis for **4-Amino-2-chloronicotinamide** is not readily available, a plausible and efficient synthetic route can be constructed based on established methodologies for related pyridine derivatives. The proposed pathway commences with the formylation of 2-chloro-4-fluoropyridine, followed by a nucleophilic aromatic substitution to introduce the amino group, oxidation of the aldehyde to a carboxylic acid, and subsequent amidation.

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Caption: Proposed synthetic pathway for **4-Amino-2-chloronicotinamide**.

Detailed Experimental Protocol: Proposed Synthesis

Part 1: Synthesis of 4-Amino-2-chloronicotinaldehyde[2]

- Reaction Setup: To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add anhydrous tetrahydrofuran (THF). Cool the flask to -78°C using a dry ice/acetone bath.
- Formation of Lithium Diisopropylamide (LDA): Slowly add n-butyllithium to a solution of diisopropylamine in anhydrous THF at -78°C. Stir for 30 minutes.

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- Formylation: To the freshly prepared LDA solution, add a solution of 2-chloro-4-fluoropyridine in anhydrous THF dropwise, maintaining the temperature at -78°C. Stir for 1 hour. Subsequently, add anhydrous N,N-dimethylformamide (DMF) dropwise and continue stirring at -78°C for another 2 hours.

- Quenching and Workup: Allow the reaction mixture to warm to room temperature and quench with a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 2-chloro-4-fluoropyridine-3-carbaldehyde.

- Amination: Dissolve the crude aldehyde in a 1:1 mixture of 1,4-dioxane and concentrated aqueous ammonia. Stir at room temperature for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- Isolation: Upon completion, a precipitate of 4-amino-2-chloronicotinaldehyde should form. Isolate the product by filtration, wash with cold water, and dry under vacuum.

Part 2: Oxidation to 4-Amino-2-chloronicotinic acid

- Oxidation: Dissolve the 4-amino-2-chloronicotinaldehyde in a suitable solvent (e.g., acetone/water mixture). Cool the solution in an ice bath and add an oxidizing agent such as potassium permanganate or Oxone® portion-wise.

- Workup: Monitor the reaction by TLC. Once the starting material is consumed, quench the reaction with a reducing agent (e.g., sodium bisulfite). Acidify the mixture with hydrochloric acid to precipitate the carboxylic acid.

- Purification: Filter the precipitate, wash with cold water, and dry to yield 4-amino-2-chloronicotinic acid.

Part 3: Amidation to **4-Amino-2-chloronicotinamide**[3]

- Activation of Carboxylic Acid: Suspend the 4-amino-2-chloronicotinic acid in an inert solvent like dichloromethane (DCM) or thionyl chloride. Add oxalyl chloride or thionyl chloride dropwise at 0°C. A catalytic amount of DMF can be added. Stir at room temperature until the evolution of gas ceases, indicating the formation of the acyl chloride.

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- Ammonia Addition: Cool the acyl chloride solution to 0°C and add a concentrated solution of ammonium hydroxide dropwise.

- Isolation and Purification: Stir the reaction mixture at room temperature overnight. Collect the resulting precipitate by filtration, wash with water, and recrystallize from a suitable solvent system (e.g., ethanol/water) to obtain pure **4-Amino-2-chloronicotinamide**.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of synthesized **4-Amino-2-chloronicotinamide**. While specific spectra for this compound are not widely published, data from commercial suppliers indicate their availability.[1] The following are expected analytical characteristics and a detailed protocol for HPLC analysis.

High-Performance Liquid Chromatography (HPLC)

A reliable HPLC method is crucial for assessing the purity of **4-Amino-2-chloronicotinamide** and for monitoring reaction progress. The following method is adapted from a protocol for the structurally similar 4-Amino-2-chloropyridine.[4][5]

Parameter	Condition
Column	Primesep 100 mixed-mode stationary phase, 4.6 x 150 mm, 5 µm particle size, 100 Å pore size
Mobile Phase	Isocratic: 45% Acetonitrile, 55% Water with 0.05% Sulfuric Acid
Flow Rate	1.0 mL/min
Detection	UV at 200 nm
Injection Volume	1 µL
Sample Preparation	1.0 mg/mL in 50:50 Acetonitrile/Water

Nuclear Magnetic Resonance (NMR) Spectroscopy

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring and the protons of the primary amine and amide groups. The chemical shifts and coupling patterns will be characteristic of the substitution pattern.

- ^{13}C NMR: The carbon NMR spectrum will display signals for the six carbon atoms in the molecule, with their chemical shifts influenced by the attached functional groups (chloro, amino, and carboxamide). Data for the related 2-chloronicotinamide can be used as a reference.[6]

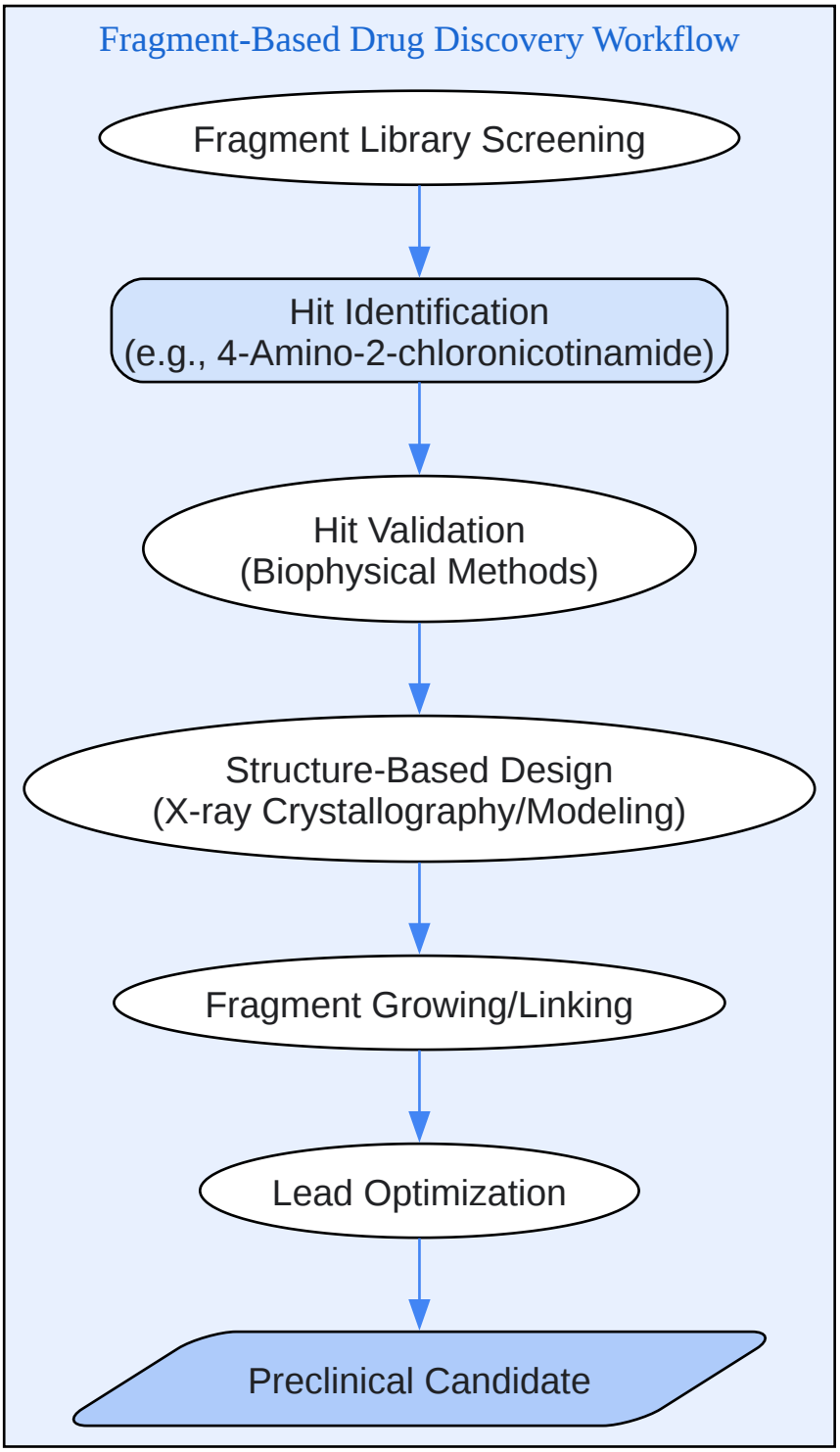
Mass Spectrometry (MS)

- Electrospray Ionization (ESI-MS): This technique should readily show the protonated molecular ion $[M+H]^+$ at m/z corresponding to the molecular weight of 171.58. The isotopic pattern due to the presence of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) will be a key diagnostic feature.

Applications in Drug Discovery: A Scaffold for Kinase Inhibitors

The true value of **4-Amino-2-chloronicotinamide** lies in its potential as a versatile building block for the synthesis of more complex molecules with therapeutic potential, particularly as kinase inhibitors. The aminopyridine moiety is a well-established "hinge-binding" motif in many kinase inhibitors, where the amino group and the pyridine nitrogen form crucial hydrogen bonds with the kinase hinge region.

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Caption: A hypothetical workflow for utilizing **4-Amino-2-chloronicotinamide** in fragment-based drug discovery.

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Rationale as a Kinase Inhibitor Fragment

- Hinge Binding: The 4-amino group can act as a hydrogen bond donor, and the pyridine nitrogen can act as a hydrogen bond acceptor, mimicking the adenine portion of ATP and binding to the hinge region of the kinase active site.

- Vectors for Growth: The chloro group at the 2-position and the carboxamide at the 3-position provide synthetic handles for "fragment growing" or "linking" in fragment-based drug discovery.[7][8][9] The chlorine can be displaced by various nucleophiles in SNAr reactions, and the amide can be further functionalized.

Experimental Protocol: Kinase Inhibitor Screening Assay

The following is a general protocol for screening **4-Amino-2-chloronicotinamide** or its derivatives for inhibitory activity against a target kinase.

- Materials: Target kinase, appropriate substrate peptide, ATP, kinase buffer, 96- or 384-well plates, detection reagent (e.g., ADP-Glo™, Promega).

- Compound Preparation: Prepare a stock solution of **4-Amino-2-chloronicotinamide** in 100% DMSO. Create a serial dilution of the compound in kinase buffer.

- Assay Procedure: a. Add the kinase and substrate peptide to the wells of the assay plate. b. Add the serially diluted compound or DMSO (as a control) to the wells. c. Initiate the kinase reaction by adding ATP. d. Incubate at the optimal temperature for the kinase (e.g., 30°C) for a specified time (e.g., 60 minutes). e. Stop the reaction and detect the amount of ADP produced using the detection reagent according to the manufacturer's instructions.

- Data Analysis: Measure the luminescence or fluorescence signal, which is proportional to the amount of ADP produced. Calculate the percent inhibition for each compound concentration and determine the IC_{50} value by fitting the data to a dose-response curve.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-Amino-2-chloronicotinamide**.

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- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautionary Measures:
  - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
  - Handle in a well-ventilated area or a chemical fume hood.
  - Avoid inhalation of dust and contact with skin and eyes.
  - In case of contact, rinse the affected area with plenty of water.
  - Store in a tightly sealed container in a cool, dry place.

Conclusion

4-Amino-2-chloronicotinamide stands as a compound of significant potential for the medicinal chemist and drug discovery scientist. While its own biological profile is yet to be fully elucidated in the public domain, its structural components are deeply embedded in the design of successful therapeutics. This guide has provided a comprehensive framework for understanding its properties, a plausible and detailed synthetic strategy, robust analytical methods, and a strong rationale for its application as a key building block, particularly in the pursuit of novel kinase inhibitors. By leveraging the principles and protocols outlined herein, researchers are well-equipped to unlock the potential of this versatile chemical entity.

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